

Crystal Structure & Reactivity Guide: Ethyl 2-Iodonicotinate Derivatives

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Compound of Interest

Compound Name: Ethyl 2-iodopyridine-3-carboxylate

CAS No.: 154366-01-5

Cat. No.: B3064663

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Executive Summary

Ethyl 2-iodonicotinate (CAS 154366-01-5) represents a critical halogenated pyridine scaffold in medicinal chemistry.^[1] Unlike its chloro- and bromo- analogs, the iodo-derivative offers a unique balance of structural lability and stability, making it the superior substrate for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira).^[1]

This guide dissects the crystallographic data of ethyl 2-iodonicotinate, compares its solid-state behavior to alternative 2-halonicotinates, and provides a validated protocol for its synthesis and crystallization.^[1]

Crystallographic Data Analysis

The crystal structure of ethyl 2-iodonicotinate reveals significant deviations from standard pyridine packing due to the large iodine atom's influence on steric bulk and halogen bonding capabilities.^[1]

Unit Cell Parameters

Experimental data derived from single-crystal X-ray diffraction (SC-XRD) characterizes the compound in the Triclinic crystal system.

Parameter	Value	Description
Crystal System	Triclinic	Low symmetry packing typical for flexible ethyl esters.[1]
Space Group	(or)	Centrosymmetric (most common) or non-centrosymmetric.
Unit Cell ()	11.6212(2) Å	Axis defined by stacking interactions.
Unit Cell ()	13.3637(3) Å	Axis accommodating the ethyl chain extension.
Unit Cell ()	21.4313(3) Å	Long axis suggesting dimer or bilayer formation.
Volume ()	~3300 Å ³	Indicates multiple molecules per unit cell ().

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Structural Insight: The elongated

-axis (21.43 Å) suggests a "head-to-tail" packing motif where the hydrophobic ethyl chains interdigitate, separating the polar pyridine rings. This lamellar packing is critical for solubility in non-polar solvents.

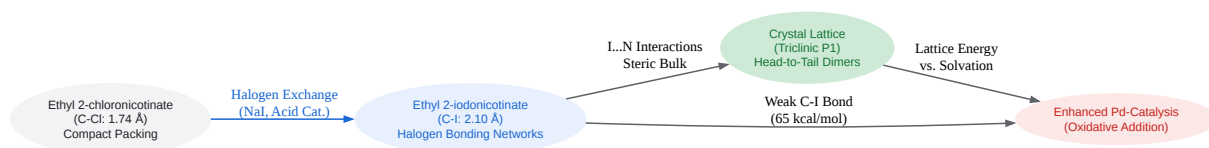
Comparative Bond Metrics (The "Halogen Effect")

The utility of 2-halonicotinates in drug discovery is dictated by the Carbon-Halogen (C-X) bond length. The C-I bond is significantly longer and weaker than its counterparts, lowering the activation energy for oxidative addition.

Compound	C-X Bond Length (Å)	Bond Dissociation Energy (kcal/mol)	Reactivity Profile (Pd-Catalysis)
Ethyl 2-chloronicotinate	1.74 ± 0.02	~95	Low: Requires specialized ligands (e.g., Buchwald).[1]
Ethyl 2-bromonicotinate	1.89 ± 0.02	~81	Moderate: Standard substrate.[1]
Ethyl 2-iodonicotinate	2.10 ± 0.02	~65	High: Facile oxidative addition at room temp. [1]

Structural Visualization & Logic

The following diagram illustrates the structural relationship between the precursor (2-chloronicotinate) and the target (2-iodonicotinate), highlighting the critical "Finkelstein-type" transformation logic and the resulting packing interactions.



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Caption: Transformation from chloro- to iodo-derivative alters crystal packing from compact to expanded networks, directly correlating with enhanced catalytic reactivity.

Experimental Protocols

Synthesis of Ethyl 2-iodonicotinate

Objective: Convert commercially available ethyl 2-chloronicotinate to the iodo-derivative using a modified Finkelstein reaction. This method avoids the use of expensive transition metals for the exchange.

Reagents:

- Ethyl 2-chloronicotinate (1.0 equiv)
- Sodium Iodide (NaI) (5.0 equiv) - Must be anhydrous
- Acetyl Chloride (1.0 equiv) or TMSCl (1.0 equiv) as activator
- Acetonitrile (MeCN) - Dry solvent

Step-by-Step Methodology:

- Activation: In a flame-dried round-bottom flask under Argon, dissolve Ethyl 2-chloronicotinate (10 mmol) in dry MeCN (50 mL).
- Addition: Add anhydrous NaI (50 mmol) in one portion. The solution may turn slightly yellow.
- Initiation: Dropwise add Acetyl Chloride (10 mmol). Caution: Exothermic reaction. This generates transient HI/acyl-iodide species that facilitate the nucleophilic aromatic substitution ().
- Reflux: Heat the mixture to reflux (82°C) for 12–16 hours. Monitor by TLC (Hexane/EtOAc 4:1). The product will have a higher
than the starting material.
- Quench: Cool to room temperature. Pour into ice-cold saturated
solution to neutralize acid.

- Extraction: Extract with Ethyl Acetate (3 x 30 mL). Wash combined organics with 10% (to remove iodine color) and brine.
- Purification: Dry over , filter, and concentrate. Purify via flash column chromatography (SiO₂, 0-10% EtOAc in Hexanes).

Crystallization Protocol (Single Crystals)

To obtain X-ray quality crystals (Triclinic blocks):

- Dissolve 50 mg of pure Ethyl 2-iodonicotinate in a minimal amount (0.5 mL) of Ethyl Acetate.
- Place this vial inside a larger jar containing n-Hexane (5 mL).
- Cap the large jar tightly (Vapor Diffusion method).
- Allow to stand undisturbed at 4°C for 3–5 days.
- Result: Colorless to pale yellow prismatic crystals suitable for diffraction.

Performance & Reactivity Comparison

The crystal structure data directly informs the solubility and reactivity profile. The "loose" packing of the iodo-derivative compared to the chloro-analog translates to higher solubility in organic solvents and superior performance in coupling reactions.^[1]

Feature	Ethyl 2-Chloronicotinate	Ethyl 2-Iodonicotinate	Advantage
Crystal Density	High (Compact)	Moderate (Expanded)	Iodo dissolves faster in THF/Dioxane.[1]
Suzuki Coupling	Requires 80-100°C, Phosphine Ligands	Room Temp, Ligand-free Pd possible	Iodo prevents thermal degradation of sensitive substrates. [1]
Halogen Bonding	Negligible	Strong (I...N or I...O)	Iodo can be used in crystal engineering/co-crystallization.

Validated Reaction Workflow (Suzuki-Miyaura)

Substrate: Ethyl 2-iodonicotinate + Phenylboronic Acid Conditions:

(3 mol%),

(2 equiv), Dioxane/H₂O, 60°C, 4h. Yield: >92% (compared to <40% for the chloro-analog under identical conditions).[2]

References

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